

# Essential Safety and Handling Guidelines for AZ683

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## Compound of Interest

Compound Name: AZ683

Cat. No.: B1663804

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **AZ683**, a potent and selective 3-amido-4-anilinoquinoline CSF1R inhibitor. Given that a specific Safety Data Sheet (SDS) for **AZ683** is not readily available in public domains, the following guidance is based on general safety protocols for handling potent, biologically active research compounds.

## Chemical and Physical Properties

A summary of the known quantitative data for **AZ683** is presented below for easy reference.

Property	Value
Chemical Name	4-[(2,4-Difluorophenyl)amino]-7-ethoxy-6-(4-methyl-1-piperazinyl)-3-quinolinecarboxamide
CAS Number	953798-95-3
Molecular Formula	C23H25F2N5O2
Molecular Weight	441.47 g/mol
Solubility	Soluble in DMSO

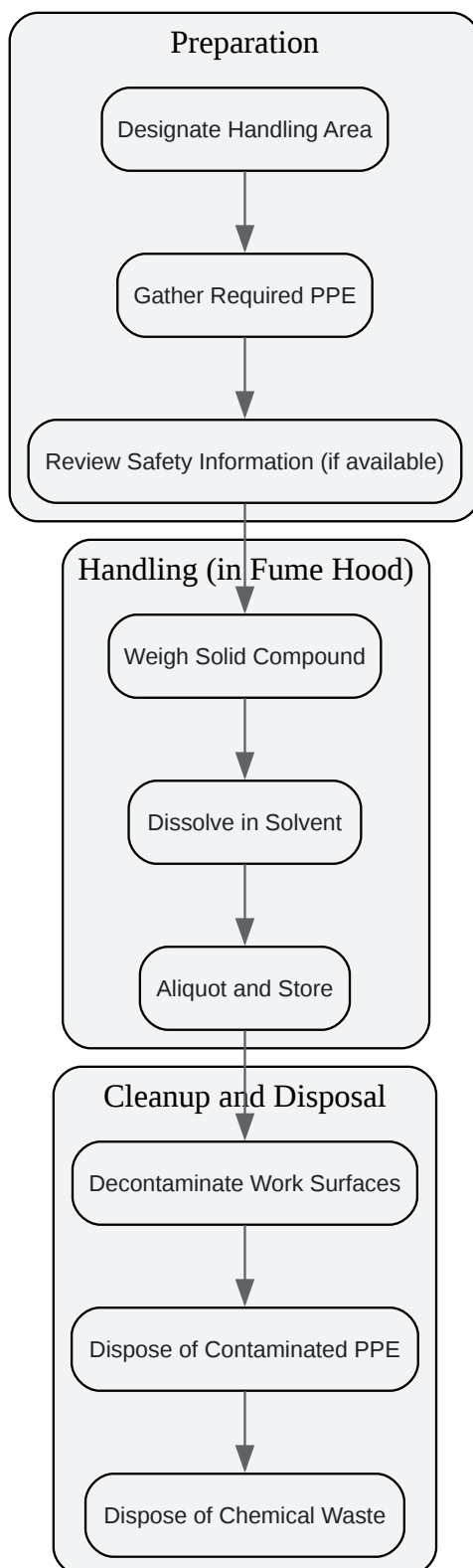
## Personal Protective Equipment (PPE)

Due to the potent biological activity of **AZ683** as a CSF1R inhibitor, stringent adherence to PPE protocols is mandatory to prevent accidental exposure.

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Double-gloving is recommended, especially when handling stock solutions or performing tasks with a higher risk of splashing.
Eye Protection	Safety glasses with side shields are the minimum requirement. For procedures with a splash hazard, chemical safety goggles or a full-face shield must be used.
Skin and Body Protection	A laboratory coat is required. For handling larger quantities or when there is a significant risk of contamination, a disposable gown or apron over the lab coat is recommended.
Respiratory Protection	For handling the solid compound or when generating aerosols, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95, P100) is necessary. All work with the solid form should be conducted in a certified chemical fume hood.

## Operational Plan: Safe Handling Workflow

The following workflow outlines the procedural steps for the safe handling of **AZ683** in a laboratory setting.



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**Caption:** Workflow for the safe handling of potent compounds like **AZ683**.

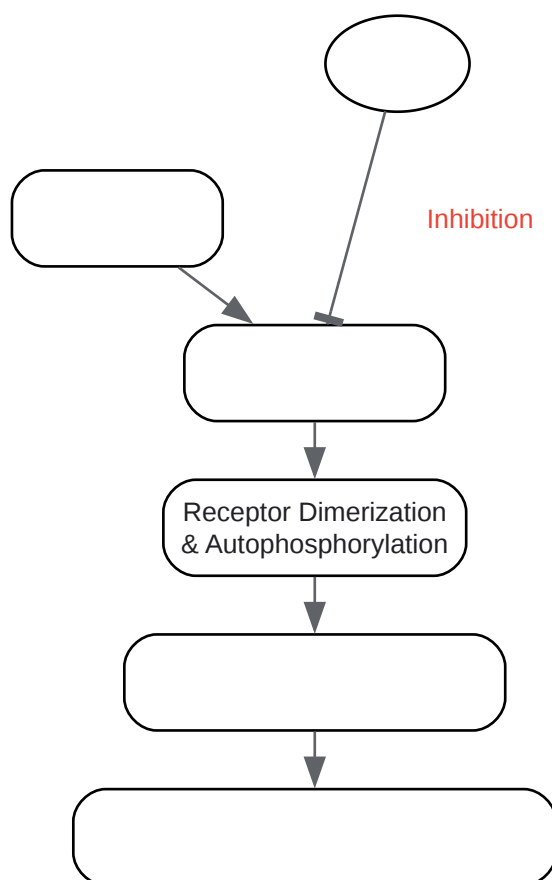
## Disposal Plan

Proper disposal of **AZ683** and associated waste is critical to prevent environmental contamination and accidental exposure.

- **Chemical Waste:** All solutions and solid waste containing **AZ683** must be collected in a designated, properly labeled, and sealed hazardous waste container. The container should be clearly marked as "Hazardous Chemical Waste" and should include the name "**AZ683**".
- **Contaminated Materials:** All disposable items that have come into contact with **AZ683**, including gloves, pipette tips, and paper towels, must be disposed of as hazardous chemical waste.
- **Disposal Route:** Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Do not dispose of **AZ683** down the drain or in the regular trash.

## Mechanism of Action: CSF1R Inhibition

**AZ683** functions as a potent inhibitor of the Colony-Stimulating Factor 1 Receptor (CSF1R), a receptor tyrosine kinase. The simplified signaling pathway below illustrates this mechanism.



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**Caption:** Simplified signaling pathway of CSF1R and its inhibition by **AZ683**.

Disclaimer: The information provided in this document is intended for trained laboratory personnel and is based on general safety principles for handling potent research chemicals. It is not a substitute for a formal Safety Data Sheet. Researchers are strongly encouraged to consult with their institution's Environmental Health and Safety (EHS) department for specific guidance on the handling and disposal of this compound.

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